

# Glyceryl 1-monooctanoate phase behavior temperature effects

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## Compound Focus: Glyceryl 1-monooctanoate

CAS No.: 502-54-5

Cat. No.: S536006

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## Fundamental Properties of Glyceryl 1-Monooctanoate

The table below summarizes the key identifiers and basic physical properties of **glyceryl 1-monooctanoate**.

Property	Description
Chemical Name	1-monooctanoylglycerol [1]
Common Name	Monocaprylin [1]
CAS Number	502-54-5 [1]
Molecular Formula	$C_{11}H_{22}O_4$ [1]
Molecular Weight	218.29 g/mol [1]
Primary Function	Broad-spectrum antimicrobial agent [1]

## Gelation Behavior & Physical Properties

**Glyceryl 1-monooctanoate** (GMC) can form structured oleogels in soybean oil. The following table outlines its key gelation parameters and the resulting gel properties [2].

Property	Description / Value
Onset Gelation Concentration	2 wt% in soybean oil [2]
Crystal Morphology	Small needle-like crystals [2]
Crystal Polymorph	$\beta$ and $\beta'$ crystals [2]
System Type	Thermally reversible viscoelastic solid [2]

## Antimicrobial Activity

**Glyceryl 1-monooctanoate** exhibits broad-spectrum antimicrobial activity. The minimum inhibitory concentration (MIC) for the pathogenic yeast *Candida albicans* is **200 mg/L**. It is also effective against various other fungi, Gram-positive (*Staphylococcus aureus*), and Gram-negative bacteria (*Escherichia coli*, *Klebsiella pneumoniae*) [1].

## Experimental Protocols

Here are detailed methodologies for studying oleogel properties, based on the research analyzed.

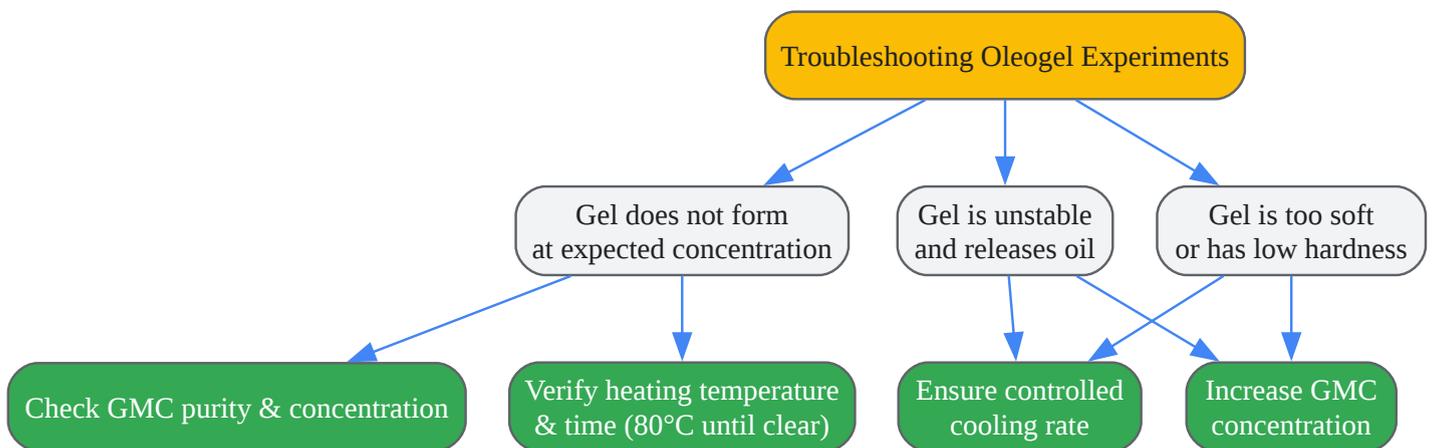
**1. Protocol for Oleogel Preparation [2] - Materials:** Glyceryl monocaprylate (GMC), soybean oil. - **Procedure:** 1. Add a specific amount of GMC (e.g., 2-15% by weight) to soybean oil in a container. 2. Heat the mixture to **80 °C** with agitation at **500 rpm** until the GMC is completely dissolved. 3. Cool the mixture down to room temperature. 4. Equilibrate the sample at **4 °C** for **24 hours** to allow the gel structure to fully form before analysis.

**2. Protocol for Determining Onset Gelation Concentration (OGC) [2] - Method:** Inverted Tube Method - **Procedure:** 1. Prepare a series of samples with increasing concentrations of GMC in soybean oil (e.g., from 0.5% to 15%). 2. After the 24-hour equilibration period at 4°C, invert the sample bottles at room

temperature. 3. The OGC is defined as the **lowest concentration** at which the sample does not flow or slip within a set time (e.g., 1 hour).

**3. Protocol for Characterizing Oleogel Microstructure [2] - Technique:** Polarized Light Microscopy (PLM) - **Procedure:** 1. After storage, lightly spread a small amount of the oleogel on a microscope glass slide. 2. Immediately place a cover slip on top to ensure a uniform, thin layer. 3. Observe the sample at 25 °C under a **20x objective lens** to visualize the crystal size and network structure.

## Troubleshooting Common Experimental Challenges



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## Key Information Summary

I hope this technical guide provides a solid foundation for your work. To summarize the key points:

- **Primary Application:** **Glyceryl 1-monooctanoate** is effective as a broad-spectrum **antimicrobial agent** and can form structured **oleogels** at low concentrations [2] [1].
- **Critical Parameter:** The **Onset Gelation Concentration** is a key metric, which is 2% for this compound in soybean oil [2].
- **Experimental Control:** Strict adherence to the **heating temperature (80°C)** and **cooling protocol** is essential for reproducible gel formation [2].

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## References

1. CAS No. 502-54-5 | Chemsrsc [chemsrc.com]
2. Crystallization Behavior and Physical Properties of ... [pmc.ncbi.nlm.nih.gov]

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